

Low coupling efficiency of DMTr-LNA-5MeU-3-CED-phosphoramidite

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Compound of Interest

Compound Name: *DMTr-LNA-5MeU-3-CED-phosphoramidite*

Cat. No.: *B15588990*

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Technical Support Center: DMTr-LNA-5MeU-3-CED-phosphoramidite

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing low coupling efficiency with **DMTr-LNA-5MeU-3-CED-phosphoramidite** during oligonucleotide synthesis.

Frequently Asked Questions (FAQs)

Q1: What is **DMTr-LNA-5MeU-3-CED-phosphoramidite**?

DMTr-LNA-5MeU-3-CED-phosphoramidite is a Locked Nucleic Acid (LNA) building block used in the chemical synthesis of oligonucleotides. The LNA modification, which involves a methylene bridge between the 2'-oxygen and 4'-carbon of the ribose sugar, locks the sugar in a conformation that enhances hybridization affinity and nuclease resistance of the resulting oligonucleotide.^{[1][2]} This specific phosphoramidite contains a 5-methyluracil (5MeU) base.

Q2: What makes LNA phosphoramidites like **DMTr-LNA-5MeU-3-CED-phosphoramidite** different from standard DNA phosphoramidites?

LNA phosphoramidites are more sterically hindered than their standard DNA counterparts.[3][4] This increased bulkiness can slow down the coupling reaction, requiring adjustments to the standard oligonucleotide synthesis protocol to achieve high coupling efficiency.

Q3: What is a typical coupling efficiency for **DMTr-LNA-5MeU-3-CED-phosphoramidite**?

While specific quantitative data for this exact molecule is not readily published, with optimized protocols, a high coupling efficiency, comparable to other high-quality phosphoramidites (ideally >98%), should be achievable. However, due to its steric hindrance, suboptimal conditions can lead to a significant drop in efficiency.

Q4: Is a longer coupling time always necessary for LNA phosphoramidites?

Yes, a longer coupling time is generally recommended for LNA phosphoramidites to ensure the reaction goes to completion.[3][4][5] Recommended coupling times can range from 180-250 seconds, and in some cases, up to 3-4 minutes, depending on the synthesizer and activator used.[4][6]

Q5: Are there specific storage and handling requirements for **DMTr-LNA-5MeU-3-CED-phosphoramidite**?

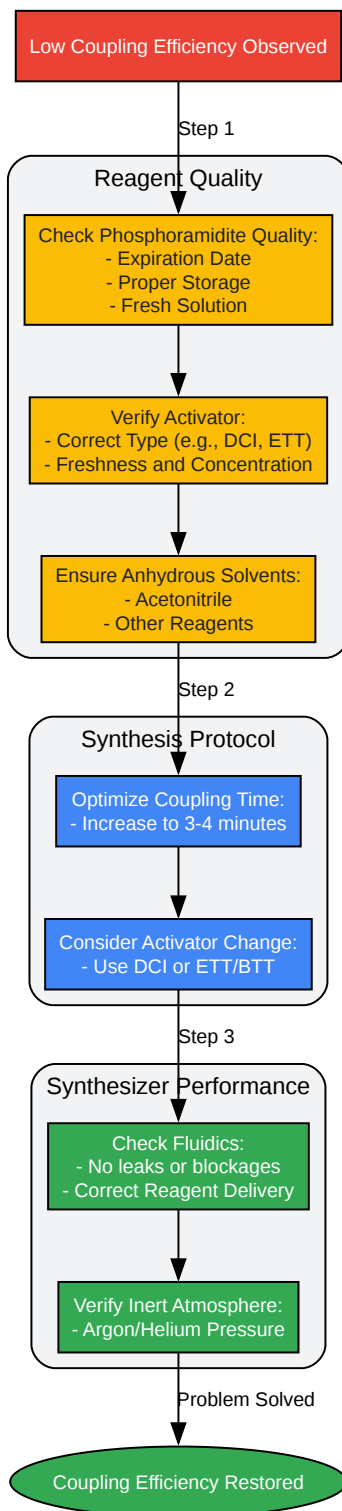
Like all phosphoramidites, **DMTr-LNA-5MeU-3-CED-phosphoramidite** is sensitive to moisture and oxidation.[7] It should be stored under an inert atmosphere (argon or nitrogen) at low temperatures (typically -20°C) and protected from light. Once in solution on the synthesizer, its stability can decrease, especially for guanosine phosphoramidites.[7]

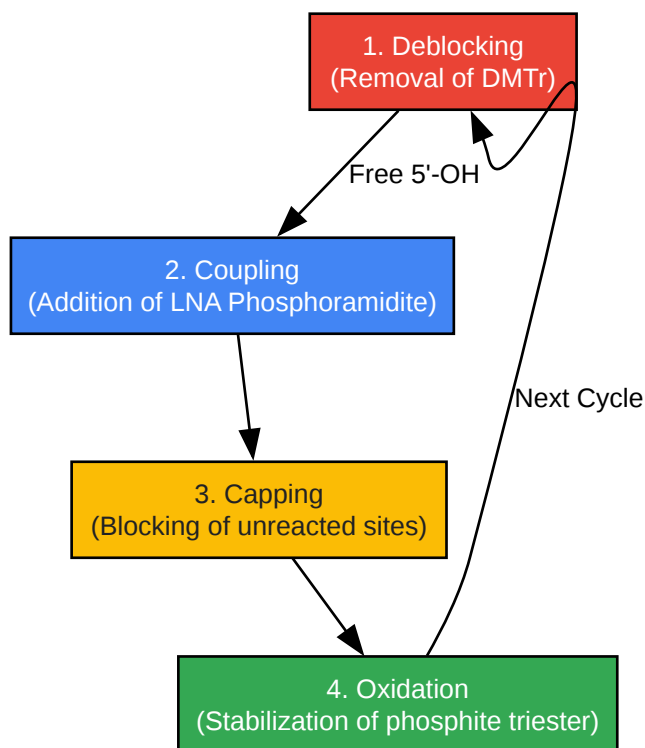
Troubleshooting Guide for Low Coupling Efficiency

Low coupling efficiency with **DMTr-LNA-5MeU-3-CED-phosphoramidite** can manifest as a weak or inconsistent trityl signal during synthesis. Below is a systematic guide to diagnose and resolve this issue.

Diagram: Troubleshooting Workflow

Troubleshooting Low Coupling Efficiency of DMTr-LNA-5MeU-3-CED-phosphoramidite





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